

An In-depth Technical Guide to the Physical Properties of 1-Butyne Gas

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Compound of Interest

Compound Name: 1-Butyne

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Introduction

1-Butyne ($\text{CH}_3\text{CH}_2\text{C}\equiv\text{CH}$), also known as ethylacetylene, is a terminal alkyne that serves as a valuable substrate in a variety of catalytic studies and organic syntheses.^[1] As a colorless, flammable gas, a thorough understanding of its physical properties is paramount for its safe handling, application in experimental design, and for theoretical modeling.^{[1][2]} This guide provides a comprehensive overview of the core physical properties of **1-Butyne**, detailed experimental protocols for their determination, and a logical visualization of its phase behavior.

Core Physical Properties of 1-Butyne

The fundamental physical characteristics of **1-Butyne** are summarized in the table below, providing a clear reference for its key quantitative attributes.

Property	Value	Units
Molecular Formula	C ₄ H ₆	-
Molecular Weight	54.091	g/mol
Boiling Point	8.08	°C
Melting Point	-125.7	°C
Density (liquid at boiling point)	0.6783	g/cm ³
Solubility in Water	Insoluble	-

Experimental Protocols

The determination of the physical properties of a volatile compound like **1-Butyne** requires precise and carefully executed experimental procedures. Below are detailed methodologies for ascertaining its key physical constants.

Determination of Boiling Point (Distillation Method)

The boiling point of **1-Butyne**, a low-boiling-point liquid at atmospheric pressure, can be accurately determined using a simple distillation apparatus.^[3]

Apparatus:

- Round-bottom flask (50 mL)
- Distillation head with a port for a thermometer
- Condenser
- Receiving flask
- Heating mantle
- Thermometer (-20 to 100 °C)
- Boiling chips

- Barometer

Procedure:

- Approximately 20-30 mL of liquid **1-Butyne** is carefully transferred to the round-bottom flask. A few boiling chips are added to ensure smooth boiling.
- The distillation apparatus is assembled as per a standard simple distillation setup. The thermometer bulb should be positioned so that its top is level with the bottom of the side arm of the distillation head, ensuring it accurately measures the temperature of the vapor that is distilling.[3]
- The condenser is supplied with a coolant at a temperature below the boiling point of **1-Butyne** (e.g., a refrigerated circulator set to 0 °C).
- The heating mantle is turned on and the heat is gradually increased until the **1-Butyne** begins to boil.
- The temperature is recorded when the first drop of distillate is collected in the receiving flask and should remain constant throughout the distillation of the pure substance.
- The barometric pressure is recorded at the time of the experiment, as the boiling point is pressure-dependent.

Determination of Melting Point (Capillary Method)

Due to its very low melting point, the determination of **1-Butyne**'s melting point requires a cryostat or a low-temperature melting point apparatus. The capillary method remains a fundamental technique.[4][5]

Apparatus:

- Melting point capillary tubes
- Low-temperature melting point apparatus or a cryostat with a viewing port
- Thermometer calibrated for low temperatures

- Apparatus for condensing **1-Butyne** gas into a solid within the capillary

Procedure:

- A small amount of **1-Butyne** gas is condensed into a solid at the bottom of a melting point capillary tube. This is typically achieved by cooling the capillary tube with liquid nitrogen and introducing the gas via a fine needle.
- The capillary tube is sealed to prevent the sample from subliming or evaporating.
- The prepared capillary tube is placed in the sample holder of the low-temperature melting point apparatus.
- The apparatus is cooled to a temperature well below the expected melting point of **1-Butyne**.
- The temperature is then slowly increased at a controlled rate (e.g., 1-2 °C per minute) while the sample is observed through the viewing port.^[4]
- The temperature at which the first droplet of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the last crystal of the solid melts is recorded as the end of the melting range. For a pure substance, this range should be narrow.

Determination of Gas Density

The density of **1-Butyne** gas can be determined by accurately measuring the mass of a known volume of the gas at a specific temperature and pressure.^[6]

Apparatus:

- Gas-tight syringe (e.g., 100 mL)
- Analytical balance (readable to at least 0.001 g)
- Thermometer
- Barometer

- Source of pure **1-Butyne** gas

Procedure:

- The volume of the gas-tight syringe is precisely determined.
- The syringe is completely evacuated to remove any residual air and then weighed on the analytical balance.
- The syringe is then filled with **1-Butyne** gas to a known volume from a regulated source.
- The filled syringe is weighed again. The difference between the mass of the filled syringe and the empty syringe gives the mass of the **1-Butyne** gas.
- The ambient temperature and pressure are recorded using the thermometer and barometer.
- The density of the gas is calculated by dividing the mass of the gas by its volume.
- For higher accuracy, the ideal gas law can be used to calculate the molar mass, and from that, the density at any given temperature and pressure can be determined. The formula derived from the ideal gas law is: $\rho = (P * MM) / (R * T)$, where ρ is the density, P is the pressure, MM is the molar mass, R is the ideal gas constant, and T is the absolute temperature in Kelvin.^{[7][8]}

Determination of Solubility

The solubility of a gas in a liquid is determined by bringing a known volume of the gas into contact with a known volume of the liquid at a constant temperature and pressure, and then measuring the volume of gas that dissolves.^[9]

Apparatus:

- Gas burette
- Absorption pipette or a similar gas-liquid contact vessel
- Thermostatic bath to maintain constant temperature

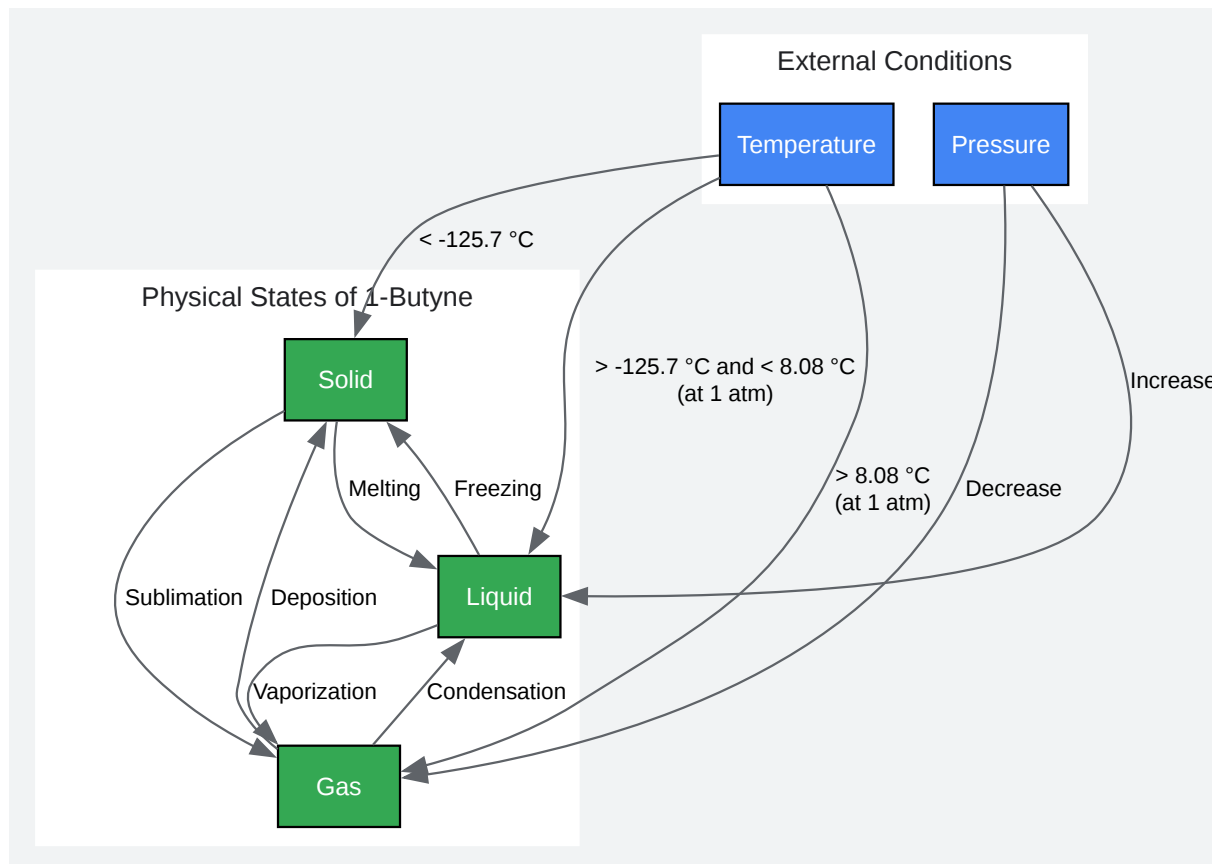
- Manometer to measure pressure changes
- Stirring mechanism to facilitate dissolution

Procedure:

- A known volume of the solvent (e.g., water or an organic solvent) is degassed to remove any dissolved air.[\[10\]](#)
- The degassed solvent is introduced into the absorption vessel.
- A known volume of **1-Butyne** gas is introduced into the vessel from a gas burette at a known initial pressure.
- The gas and liquid are brought into intimate contact by vigorous stirring or shaking, and the system is allowed to reach equilibrium within the thermostatic bath.
- The volume of the undissolved gas is measured using the gas burette. The difference between the initial and final volumes of the gas, after correcting for the vapor pressure of the solvent, gives the volume of gas that has dissolved in the liquid.
- The solubility can then be expressed in various units, such as mole fraction or Henry's Law constant.[\[9\]](#)

Phase Behavior of 1-Butyne

The physical state of **1-Butyne** is dependent on temperature and pressure. The following diagram illustrates the logical relationship between these variables and the phase of the substance.



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Caption: Phase transitions of **1-Butyne** based on temperature and pressure.

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